

Molecular formula and weight of Profadol Hydrochloride

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Compound of Interest

Compound Name: Profadol Hydrochloride

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Profadol Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a concise technical summary of the available physicochemical properties of **Profadol Hydrochloride**. Due to the limited publicly accessible, in-depth experimental and pharmacological data, this guide focuses on the foundational molecular information. The molecular formula and weight have been established and are presented herein. Extensive searches for detailed experimental protocols, signaling pathways, and comprehensive pharmacodynamic data specific to **Profadol Hydrochloride** did not yield sufficient information for a detailed whitepaper. It is crucial to distinguish Profadol from the more extensively documented anesthetic agent, Propofol, as searches often yield results for the latter.

Physicochemical Properties

Profadol Hydrochloride is a chemical compound for which the fundamental molecular characteristics have been determined. This data is essential for any further research or development activities.



Property	Value	Source
Molecular Formula	C14H22CINO	[1]
Molecular Weight	255.78 g/mol	[1][2]
Parent Compound	Profadol	[1]
Component Compounds	Hydrochloric Acid	[1]

Structural Information

Further details on the chemical structure of **Profadol Hydrochloride** are available through public chemical databases.

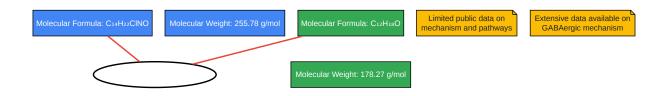
Identifier	Value	
IUPAC Name	3-(1-methyl-3-propylpyrrolidin-3-yl)phenol;hydrochloride	
SMILES	CCCC1(CCN(C)C1)c2cccc(c2)O.Cl	
InChI	InChI=1S/C14H21NO.CIH/c1-3-7-14(8-9- 15(2)11-14)12-5-4-6-13(16)10-12;/h4- 6,10,16H,3,7-9,11H2,1-2H3;1H	

Data Limitations and Distinction from Propofol

Extensive literature searches for detailed experimental protocols, in-vivo or in-vitro study results, and defined signaling pathways for **Profadol Hydrochloride** did not provide substantial technical information. The scientific community has significantly more published research on the intravenous anesthetic agent Propofol. It is imperative for researchers to recognize that Profadol and Propofol are distinct chemical entities.

To illustrate the clear distinction and to aid researchers in avoiding data misattribution, a logical diagram is provided below.





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Fig. 1: Chemical Distinction

Conclusion

This technical guide provides the core molecular formula and weight for **Profadol Hydrochloride**. Researchers and drug development professionals are advised that there is a significant lack of in-depth, publicly available information regarding the experimental protocols, pharmacodynamics, and signaling pathways for this compound. Care must be taken to differentiate **Profadol Hydrochloride** from the well-documented anesthetic, Propofol. Further investigation into proprietary or non-public databases may be required to obtain more detailed technical information.

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References

- 1. CN104649867B Preparation method of propofol Google Patents [patents.google.com]
- 2. Propofol Wikipedia [en.wikipedia.org]
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